

# Technical Support Center: BMS-794833

## Solubility and DMSO Management

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### Compound of Interest

Compound Name: BMS-794833

Cat. No.: B606251

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing hygroscopic Dimethyl Sulfoxide (DMSO) for the optimal solubility of **BMS-794833**.

## Frequently Asked Questions (FAQs)

Q1: What is **BMS-794833** and what are its primary targets?

A1: **BMS-794833** is a potent, ATP-competitive inhibitor of c-Met and Vascular Endothelial Growth Factor Receptor 2 (VEGFR2).<sup>[1][2][3]</sup> It also shows inhibitory activity against other tyrosine kinases such as Ron, Axl, and Flt3.<sup>[1][4][5]</sup> The compound is utilized in cancer research to study signaling pathways involved in tumor growth, angiogenesis, and metastasis.<sup>[1][2]</sup>

Q2: What is the recommended solvent for dissolving **BMS-794833**?

A2: The recommended solvent for dissolving **BMS-794833** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).<sup>[3][4][6]</sup>

Q3: Why is the quality of DMSO critical for **BMS-794833** solubility?

A3: DMSO is a hygroscopic solvent, meaning it readily absorbs moisture from the atmosphere.<sup>[7][8][9]</sup> The presence of water in DMSO can significantly reduce the solubility of **BMS-794833**, potentially leading to precipitation of the compound and inaccurate concentrations in your

experiments.[3][4] It is crucial to use fresh or properly stored anhydrous DMSO to ensure complete dissolution and maintain the stability of your stock solutions.[3][4]

Q4: How should I store my **BMS-794833** powder and DMSO stock solutions?

A4: For long-term storage, **BMS-794833** powder should be stored at -20°C for up to 3 years.[3][4] Once dissolved in DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to one year or -20°C for up to one month.[4]

Q5: What are the best practices for handling DMSO in the lab to prevent moisture absorption?

A5: To minimize water absorption, always keep the DMSO container tightly sealed when not in use.[7][8] Store it in a cool, dry, and well-ventilated area.[10] For critical applications, using a fresh, sealed bottle of anhydrous DMSO is recommended. If you need to use DMSO from a previously opened bottle, it is good practice to work quickly and minimize its exposure to ambient air. For highly sensitive experiments, consider storing DMSO under an inert gas like argon or nitrogen.[8]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in BMS-794833 stock solution upon storage.	1. The DMSO used was not anhydrous, leading to decreased solubility. <a href="#">[3]</a> <a href="#">[4]</a> 2. The concentration of the stock solution is too high.3. Improper storage conditions (e.g., temperature fluctuations).	1. Prepare a fresh stock solution using a new, sealed bottle of anhydrous DMSO.2. Refer to the solubility data to ensure you are not exceeding the solubility limit. Consider preparing a slightly lower concentration stock.3. Ensure stock solutions are stored at the recommended temperature (-80°C for long-term) and are properly sealed. <a href="#">[4]</a>
Inconsistent results in cell-based assays.	1. Inaccurate concentration of the BMS-794833 working solution due to precipitation in the stock.2. Degradation of the compound due to repeated freeze-thaw cycles of the stock solution.	1. Visually inspect the stock solution for any precipitate before preparing working solutions. If precipitate is present, gently warm the solution and vortex to redissolve. If it does not redissolve, prepare a fresh stock.2. Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles. <a href="#">[4]</a>
Difficulty dissolving BMS-794833 powder in DMSO.	1. The DMSO has absorbed moisture, reducing its solvating power for this compound. <a href="#">[3]</a> 2. Insufficient mixing or sonication.	1. Use a fresh, unopened bottle of anhydrous DMSO.2. After adding DMSO to the powder, vortex the vial thoroughly. If needed, you can sonicate the solution for a short period to aid dissolution. Gentle warming to 37°C can also help. <a href="#">[11]</a>

## Quantitative Data

### BMS-794833 Properties

Property	Value	Reference
Molecular Weight	468.84 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>23</sub> H <sub>15</sub> ClF <sub>2</sub> N <sub>4</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1174046-72-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

### Solubility of BMS-794833

Solvent	Solubility	Reference
DMSO	94 mg/mL (200.49 mM)	<a href="#">[4]</a> <a href="#">[6]</a>
DMSO	17 mg/mL	<a href="#">[1]</a>
DMSO	≥ 100 mg/mL (213.29 mM)	<a href="#">[3]</a>
Water	Insoluble	<a href="#">[4]</a>
Ethanol	Insoluble	<a href="#">[4]</a>

### Inhibitory Activity of BMS-794833

Target	IC <sub>50</sub>	Reference
c-Met	1.7 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
VEGFR2	15 nM	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Ron	< 3 nM	<a href="#">[4]</a> <a href="#">[5]</a>
Axl	< 3 nM	<a href="#">[4]</a> <a href="#">[5]</a>
Flt3	< 3 nM	<a href="#">[4]</a> <a href="#">[5]</a>
GTL-16 cells	39 nM	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM BMS-794833 Stock Solution in DMSO

Materials:

- **BMS-794833** powder
- Anhydrous DMSO (new, sealed bottle)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the mass of **BMS-794833** required to make a 10 mM stock solution. The molecular weight of **BMS-794833** is 468.84 g/mol . To prepare 1 mL of a 10 mM solution, you will need 4.6884 mg of the compound.
- Weigh the calculated amount of **BMS-794833** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the tube vigorously until the powder is completely dissolved. A clear solution should be obtained.
- If dissolution is slow, the tube can be gently warmed to 37°C or placed in a sonicator bath for a few minutes.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.[4]

## Protocol 2: In Vitro Cell Proliferation Assay (e.g., using GTL-16 cells)

### Materials:

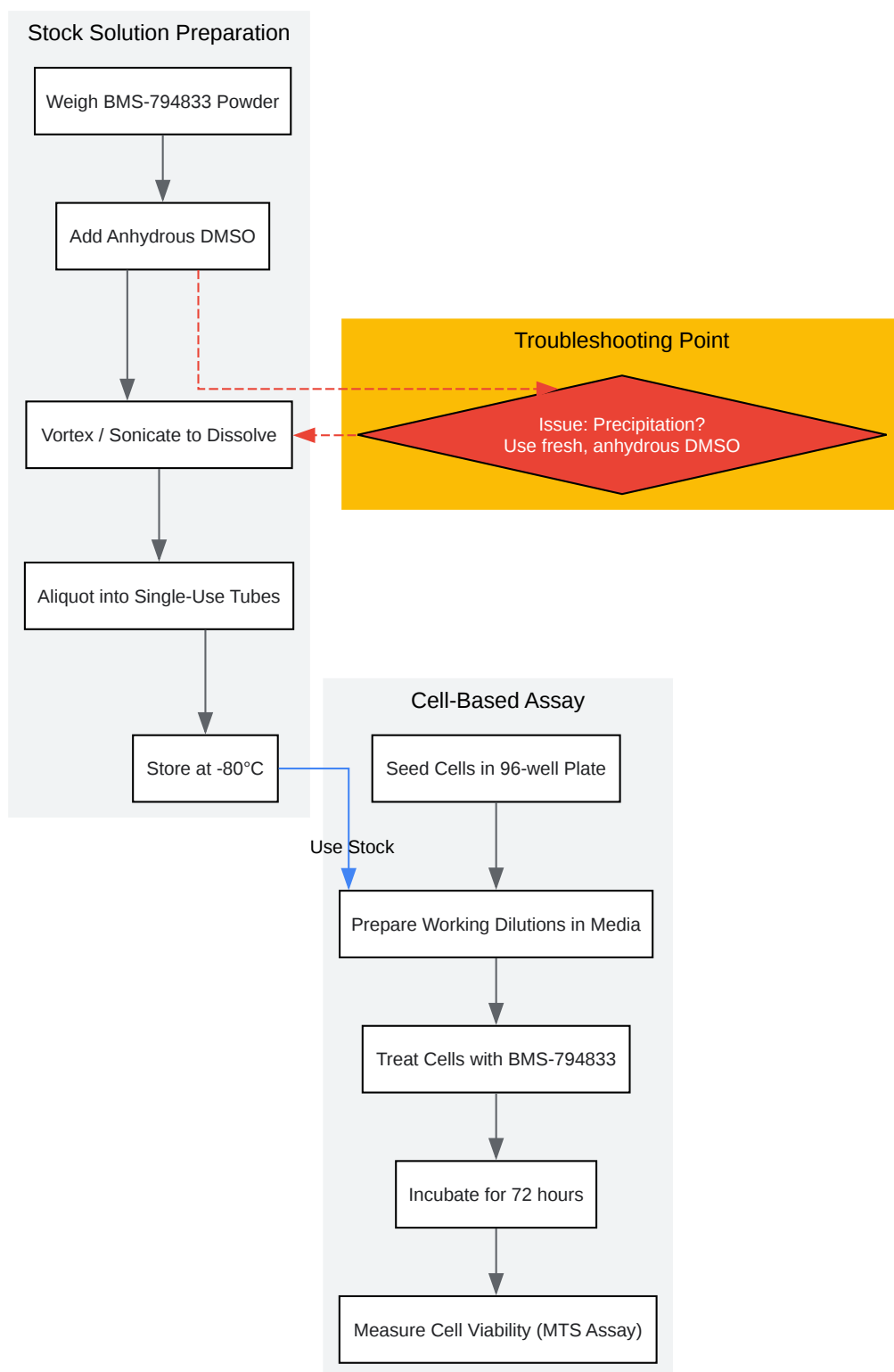
- GTL-16 human gastric carcinoma cells
- Cell culture medium (e.g., DMEM with 10% FBS)
- 96-well plates
- 10 mM **BMS-794833** stock solution in DMSO
- MTS assay kit

### Procedure:

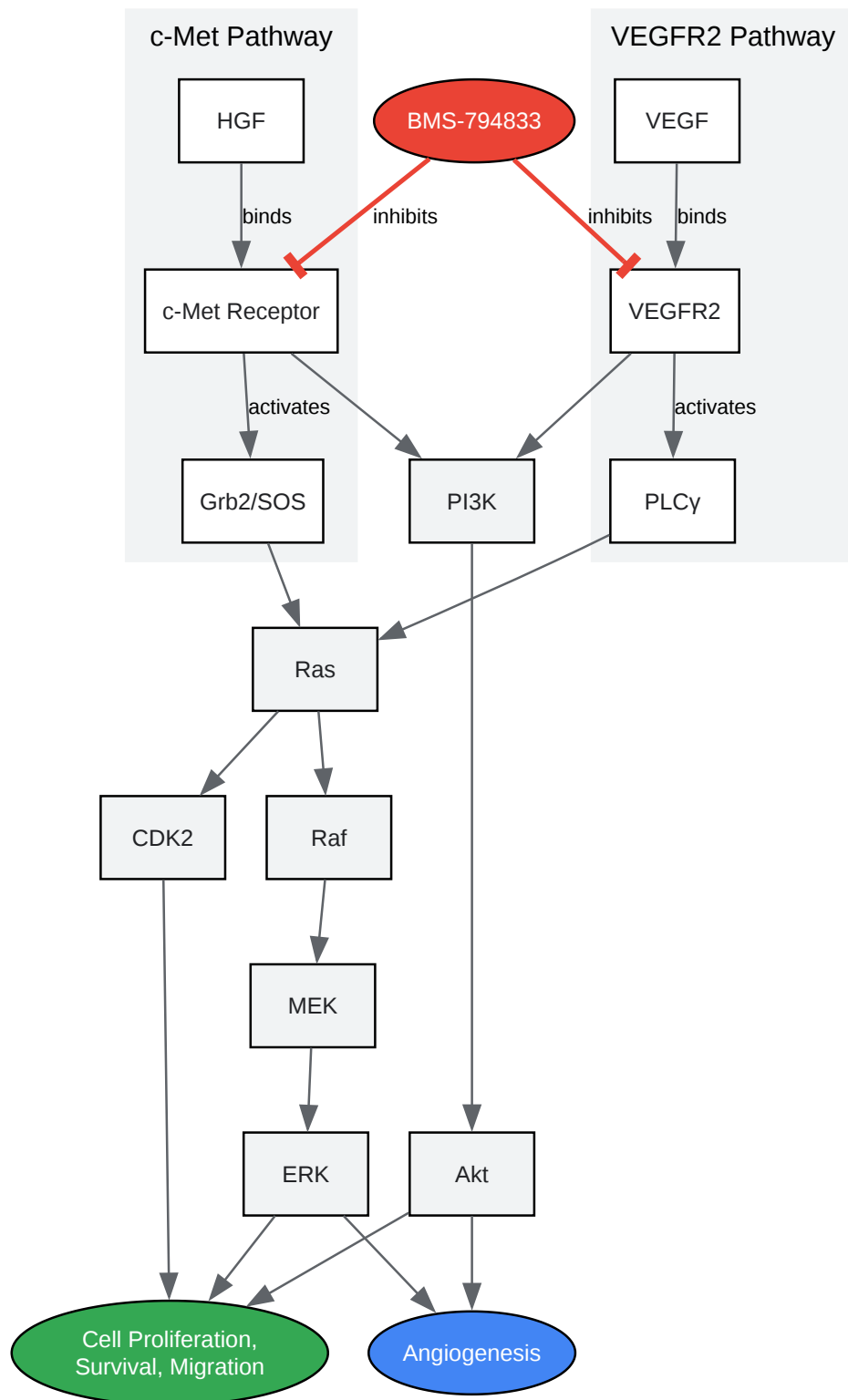
- Seed GTL-16 cells in a 96-well plate at the desired density and incubate for 24 hours.[\[4\]](#)[\[6\]](#)
- Prepare serial dilutions of **BMS-794833** from your 10 mM DMSO stock solution in cell culture medium to achieve the final desired concentrations. Ensure the final DMSO concentration in all wells (including the vehicle control) is consistent and low (typically  $\leq 0.1\%$ ) to avoid solvent toxicity.
- Remove the old medium from the cells and add the medium containing the different concentrations of **BMS-794833**. Include a vehicle control group treated with the same final concentration of DMSO.
- Incubate the cells for 72 hours.[\[4\]](#)[\[6\]](#)
- After the incubation period, assess cell viability using an MTS assay according to the manufacturer's instructions.
- Measure the absorbance and calculate the  $IC_{50}$  value, which is the concentration of **BMS-794833** that inhibits cell growth by 50%.

## Visualizations

## Experimental Workflow: BMS-794833 Solubility and Use

[Click to download full resolution via product page](#)Caption: Workflow for preparing and using **BMS-794833**.

## BMS-794833 Mechanism of Action

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Caption: **BMS-794833** inhibits c-Met and VEGFR2 signaling.



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